

Application Notes and Protocols for 4-(2-Methylphenoxy)piperidine hydrochloride

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Compound of Interest

Compound Name: 4-(2-Methylphenoxy)piperidine
hydrochloride

CAS No.: 65367-95-5

Cat. No.: B1318313

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Introduction

4-(2-Methylphenoxy)piperidine hydrochloride is a heterocyclic organic compound with potential applications in pharmaceutical research and drug development.[1] As a derivative of piperidine, a common scaffold in medicinal chemistry, this compound serves as a valuable building block for the synthesis of more complex molecules. Its hydrochloride salt form generally enhances solubility and stability, making it suitable for various experimental settings.[2]

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and laboratory use of **4-(2-Methylphenoxy)piperidine hydrochloride**. The protocols outlined herein are designed to ensure the integrity of the compound and the safety of laboratory personnel. Given the absence of a specific, detailed Safety Data Sheet (SDS) for this particular compound at the time of publication, the following recommendations are synthesized from best practices for handling piperidine derivatives and their hydrochloride salts, supported by available chemical data.[3][4][5]

Physicochemical Properties

A clear understanding of the physicochemical properties of **4-(2-Methylphenoxy)piperidine hydrochloride** is fundamental to its appropriate handling and use in experimental design.

Property	Value	Source(s)
CAS Number	65367-95-5	[6]
Molecular Formula	C ₁₂ H ₁₈ ClNO	[6]
Molecular Weight	227.74 g/mol	[6]
Appearance	White to off-white solid (typical for similar compounds)	General chemical knowledge
Solubility	Likely soluble in water.[3][7]	Based on similar piperidine hydrochloride salts
Storage Temperature	2-8°C recommended for long-term storage.	[7]

Safety and Handling

As a precautionary measure, **4-(2-Methylphenoxy)piperidine hydrochloride** should be handled with the care afforded to all research chemicals of unknown toxicity. The following guidelines are based on the hazard profiles of similar piperidine hydrochloride compounds.[5][8]

Hazard Identification

Based on analogous compounds, **4-(2-Methylphenoxy)piperidine hydrochloride** may be classified with the following hazards:

- Harmful if swallowed.[4][9]
- Causes skin irritation.[5][8]
- Causes serious eye irritation/damage.[5][8]

- May cause respiratory irritation.[5][8]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after.[4]
- Body Protection: A laboratory coat and, for larger quantities or when generating dust, a chemical-resistant apron or suit.[4]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.[4]

Engineering Controls

- All handling of solid **4-(2-Methylphenoxy)piperidine hydrochloride** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[10]
- Ensure adequate ventilation in the laboratory.[3]
- An eyewash station and safety shower must be readily accessible.

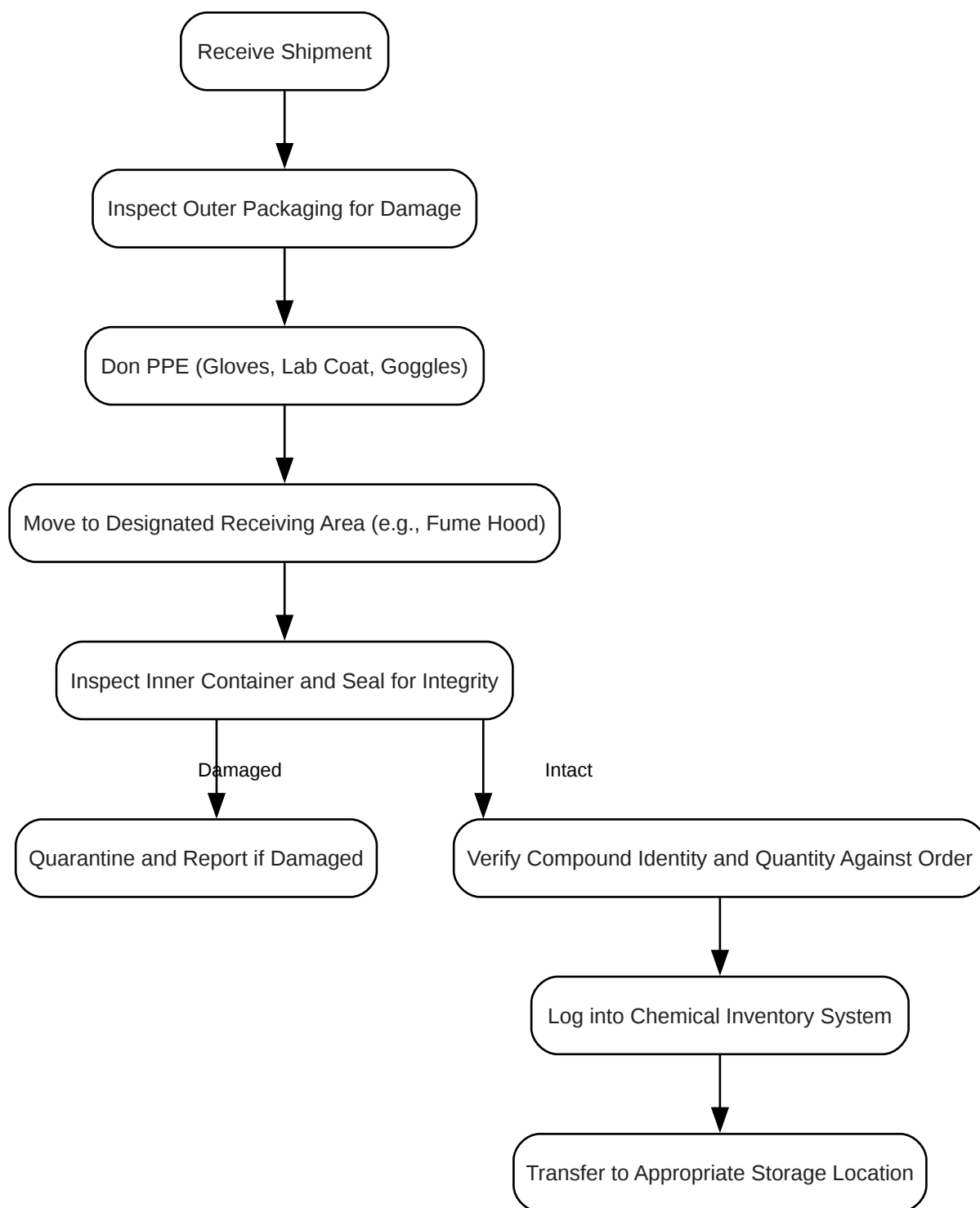
Emergency First Aid Procedures

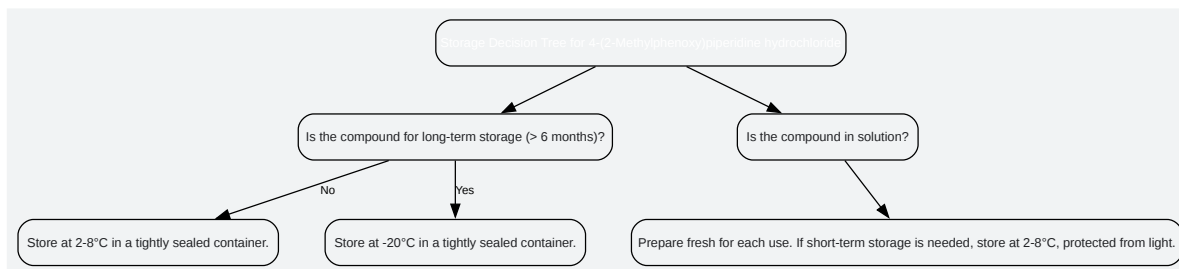
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[4][10]
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap.[5][10]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[5][10]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5][10]

Laboratory Protocols

Adherence to standardized laboratory protocols is crucial for obtaining reliable and reproducible experimental results while maintaining a safe working environment.

Receiving and Initial Inspection





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Figure 2: Decision-making process for the storage of **4-(2-Methylphenoxy)piperidine hydrochloride**.

- **Short-term Storage:** For routine use, store the solid compound in its original, tightly sealed container in a cool, dry, and well-ventilated area. [1][11] Storage at 2-8°C is a prudent measure.
- **Long-term Storage:** For archival purposes, store the solid at -20°C. Ensure the container is tightly sealed to prevent moisture absorption.
- **Incompatible Materials:** Store away from strong oxidizing agents, strong acids, and bases. [3]

Stability

- **Solid State:** As a hydrochloride salt, the compound is expected to be relatively stable in its solid form when stored correctly. [12]* **In Solution:** The stability of this compound in various solvents has not been formally reported. It is best practice to use freshly prepared solutions. If solutions are to be stored, they should be protected from light and kept at 2-8°C for short periods. A pilot stability study is recommended for any long-term storage of solutions.

Disposal

All waste containing **4-(2-Methylphenoxy)piperidine hydrochloride** must be treated as hazardous waste and disposed of in accordance with all applicable local, regional, and national regulations. [3][4][10]

- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste in a labeled, sealed, and appropriate solvent waste container. Do not dispose of it down the drain. [3]* Disposal Vendor: Utilize a licensed professional waste disposal service for final disposal. [4]

Conclusion

While **4-(2-Methylphenoxy)piperidine hydrochloride** holds promise as a research chemical, its handling and storage demand careful attention to safety and procedural detail. By following the protocols and guidelines outlined in these application notes, researchers can ensure the integrity of their experiments and the safety of their laboratory environment. It is imperative to seek out a compound-specific Safety Data Sheet when it becomes available and to always perform a risk assessment before commencing any new experimental work.

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